

Navigating the Solubility Landscape of 2-Methylbutyl Butyrate: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylbutyl butyrate

Cat. No.: B1580447

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **2-methylbutyl butyrate**, a key aroma compound found in various fruits and a common ingredient in the flavor and fragrance industry. Understanding its solubility in different solvents is crucial for its effective formulation, application, and for predicting its behavior in various chemical processes. This document outlines the available solubility data, presents a detailed experimental protocol for solubility determination, and illustrates key concepts through logical diagrams.

Quantitative Solubility Data

Precise quantitative solubility data for **2-methylbutyl butyrate** in a wide array of organic solvents is not extensively available in publicly accessible literature. However, based on its chemical structure—an ester with a nine-carbon backbone—and available information for similar esters, a qualitative and estimated solubility profile can be constructed. The following tables summarize the available data and expected solubility behavior.

Table 1: Aqueous Solubility of **2-Methylbutyl Butyrate**

Solvent	Temperature (°C)	Solubility (mg/L)	Source
Water	25	117.8 (estimated)	

Table 2: Qualitative Solubility of **2-Methylbutyl Butyrate** in Organic Solvents

Based on the principle of "like dissolves like," **2-methylbutyl butyrate**, a relatively non-polar ester, is expected to be miscible with or highly soluble in a range of organic solvents.

Solvent	Polarity	Expected Solubility
Alcohols		
Methanol	Polar Protic	Soluble
Ethanol	Polar Protic	Soluble
Ketones		
Acetone	Polar Aprotic	Soluble
Ethers		
Diethyl Ether	Non-polar	Soluble
Hydrocarbons		
Hexane	Non-polar	Soluble
Toluene	Non-polar	Soluble
Esters		
Ethyl Acetate	Polar Aprotic	Soluble
Halogenated Solvents		
Chloroform	Polar Aprotic	Soluble
Amides		
Dimethylformamide (DMF)	Polar Aprotic	Soluble
Sulfoxides		
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble

Experimental Protocol for Solubility Determination

This section details a standardized gravimetric method for determining the solubility of a liquid ester, such as **2-methylbutyl butyrate**, in various solvents.

Materials and Equipment

- **2-Methylbutyl butyrate** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath
- Centrifuge
- Glass vials with screw caps
- Calibrated micropipettes
- Drying oven
- Syringe filters (if necessary)

Experimental Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-methylbutyl butyrate** to a series of glass vials, each containing a known volume of a specific solvent.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:

- After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 12 hours to allow for the separation of the undissolved solute.
- For mixtures where separation is slow, centrifugation at a controlled temperature can be employed to facilitate the separation of the excess solute.
- Sample Collection and Solvent Evaporation:
 - Carefully withdraw a known volume of the clear, saturated supernatant using a calibrated micropipette. To avoid disturbing the undissolved layer, the pipette tip should be kept in the upper portion of the liquid. If necessary, a syringe filter can be used to ensure no solid particles are transferred.
 - Transfer the aliquot to a pre-weighed, dry vial.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent completely without causing degradation of the **2-methylbutyl butyrate** (a temperature below its boiling point is recommended). A gentle stream of inert gas (e.g., nitrogen) can be used to accelerate evaporation.
- Gravimetric Analysis:
 - Once the solvent has completely evaporated, allow the vial to cool to room temperature in a desiccator.
 - Weigh the vial containing the dried solute on an analytical balance.
 - The mass of the dissolved **2-methylbutyl butyrate** is determined by subtracting the initial mass of the empty vial.
- Calculation of Solubility:
 - Calculate the solubility using the following formula:

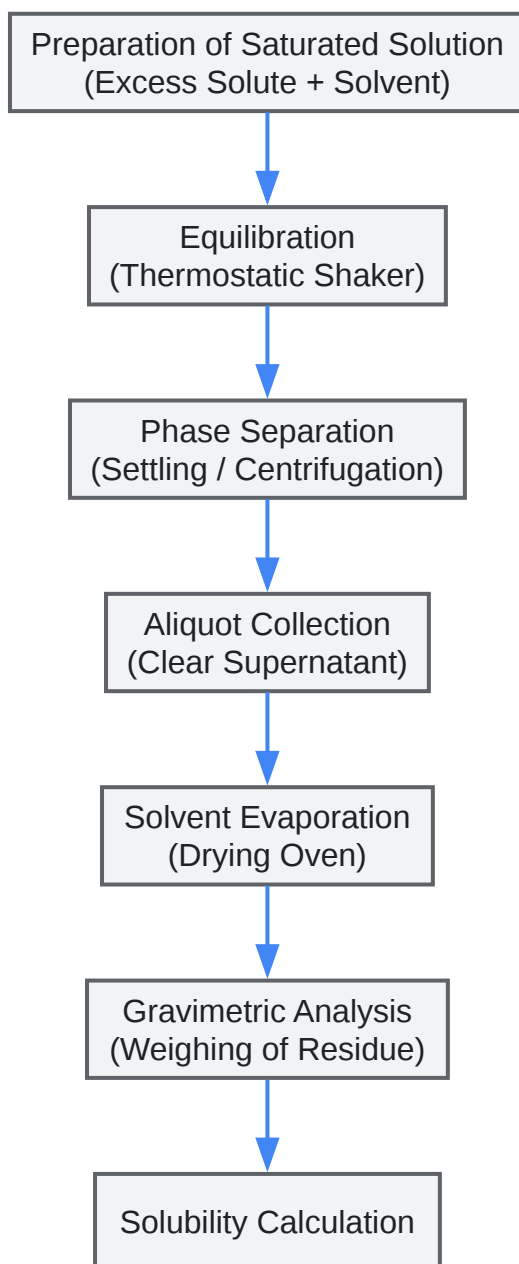
$$\text{Solubility (g/100 g solvent)} = (\text{Mass of dissolved solute} / \text{Mass of solvent in the aliquot}) \times 100$$

The mass of the solvent can be calculated from the volume of the aliquot and the density of the solvent at the experimental temperature.

Visualizing Key Concepts

Experimental Workflow

The following diagram illustrates the sequential steps involved in the experimental determination of **2-methylbutyl butyrate** solubility.

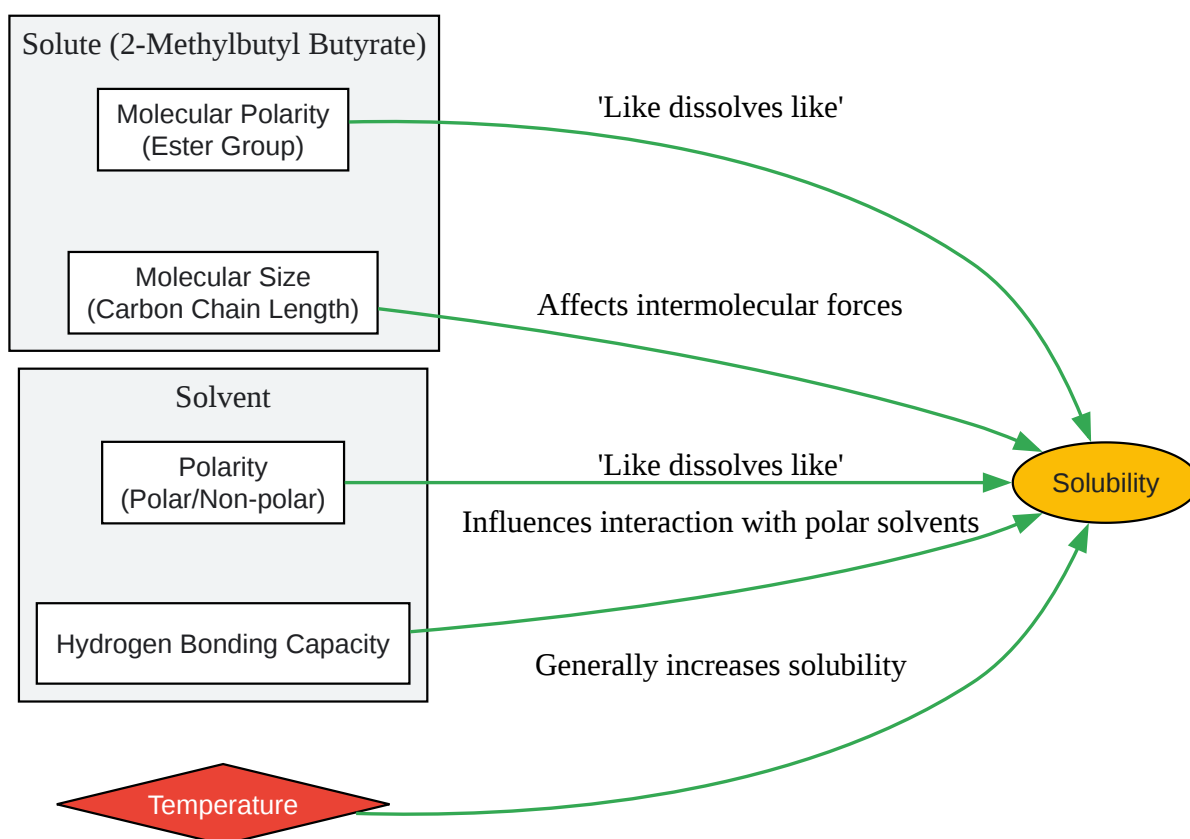


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Caption: Experimental workflow for determining the solubility of **2-methylbutyl butyrate**.

Factors Influencing Ester Solubility

The solubility of an ester like **2-methylbutyl butyrate** is governed by a complex interplay of factors related to both the solute and the solvent. The following diagram outlines these key relationships.



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Caption: Key factors influencing the solubility of **2-methylbutyl butyrate**.

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